

Application Notes and Protocols: Drop-Hammer and Friction Sensitivity Testing of Picrates

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Compound of Interest

Compound Name: *Ferrous picrate*

Cat. No.: *B1611519*

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Introduction

Picric acid (2,4,6-trinitrophenol) and its salts, known as picrates, are energetic materials that are sensitive to various stimuli, including impact and friction.^[1] Understanding the sensitivity of these materials is crucial for safe handling, storage, and transportation, particularly in research and development settings where novel picrate-based compounds may be synthesized.^{[2][3]} Dry picric acid and its salts are known to be more sensitive to shock and friction than their wetted counterparts.^{[1][2]} This document provides detailed application notes and protocols for conducting drop-hammer (impact) and friction sensitivity testing of picrates, based on internationally recognized methods such as the BAM (Bundesanstalt für Materialforschung und -prüfung) standards.

These protocols are designed to provide a standardized framework for assessing the mechanical sensitivity of picrates, enabling researchers to obtain reliable and comparable data. The quantitative data generated from these tests are essential for risk assessment and the development of safe handling procedures.

Safety Precautions

Extreme caution must be exercised when handling picric acid and its salts.

- **Dryness Hazard:** Dry picric acid and picrates are highly sensitive to heat, shock, and friction and can be explosive.[1] Always ensure that picric acid and picrate salts are kept wetted with at least 10% water by mass to reduce their sensitivity.[2]
- **Metal Picrate Formation:** Picric acid can form highly sensitive and unstable metal picrates upon contact with metals such as copper, lead, zinc, and iron.[1] Avoid using metal spatulas or storing picrates in metal containers.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, flame-resistant lab coats, and gloves, when handling picrates.
- **Static Discharge:** Picrates can be sensitive to electrostatic discharge. Take appropriate precautions to prevent static buildup.
- **Storage:** Store picrates in non-metal, sealed containers, away from heat, light, and sources of ignition. Regularly inspect stored picrates for signs of drying.
- **Spill and Waste Disposal:** In case of a spill, do not attempt to sweep up dry material. Immediately wet the spilled material and follow established hazardous waste disposal procedures for energetic materials.

Data Presentation: Sensitivity of Picrates

The following tables summarize the available quantitative data for the drop-hammer (impact) and friction sensitivity of picric acid and various metal picrates. Impact sensitivity is typically reported as the H_{50} value, which is the height from which a standard drop weight causes a 50% probability of initiation. This can be converted to impact energy in Joules (J). Friction sensitivity is reported as the load in Newtons (N) at which a reaction (e.g., crackling, spark, or explosion) is observed.

Note: Sensitivity data can vary depending on the specific test conditions, particle size, and purity of the material. The data presented here is for comparative purposes.

Table 1: Drop-Hammer (Impact) Sensitivity of Picrates

Compound	Drop Weight (kg)	H ₅₀ (cm)	Impact Energy (J)	Reference
Picric Acid	2	15-20	2.9 - 3.9	[4]
Ammonium Picrate	-	Highly Insensitive	-	[4]
Potassium Picrate	2	21	4.1	[4]
Lead Picrate	-	High Sensitivity	-	[4]
Chromium Picrate	-	Higher than Picric Acid	-	
Barium Picrate	-	More sensitive than Picric Acid	-	
Strontium Picrate	-	More sensitive than Picric Acid	-	[4]
Sodium Picrate	-	Data Not Available	-	[4]
Iron (II/III) Picrate	-	Data Not Available	-	
Copper (II) Picrate	-	Data Not Available	-	

Table 2: Friction Sensitivity of Picrates

Compound	Friction Load (N)	Observation	Reference
Picric Acid	>353	Less sensitive than Strontium and Barium Picrates	[4]
Ammonium Picrate	-	Data Not Available	
Potassium Picrate	-	Somewhat shock-sensitive	[4]
Lead Picrate	>353	Low friction sensitivity (attributed to crystalline water)	
Chromium Picrate	>353	Lower or equal to Picric Acid	
Barium Picrate	-	Data Not Available	
Strontium Picrate	-	Data Not Available	
Sodium Picrate	-	Data Not Available	
Iron (II/III) Picrate	-	Data Not Available	
Copper (II) Picrate	-	Data Not Available	

Experimental Protocols

Drop-Hammer (Impact) Sensitivity Testing (BAM Method)

This protocol outlines the procedure for determining the impact sensitivity of picrates using a BAM drop-hammer apparatus. The test determines the minimum impact energy required to cause an explosion or decomposition of the substance under specified conditions.[5]

4.1.1 Apparatus

- BAM Drop-Hammer Apparatus, consisting of a drop weight, guide column, anvil, and release mechanism. Standard drop weights are 1 kg, 5 kg, and 10 kg.[5]
- Steel cylinders and guide rings for containing the sample.

- Measuring device for sample volume (typically 40 mm³).
- Remote control for releasing the drop weight.
- Protective chamber or blast shield.

4.1.2 Sample Preparation

- If the picrate is in a solid form, it should be sieved through a 0.5 mm sieve.
- Measure a 40 mm³ sample of the substance.
- Place the sample into the lower steel cylinder.
- Gently place the upper steel cylinder on top of the sample, ensuring it is in contact without compressing the material.

4.1.3 Test Procedure

- Place the assembled steel cylinders with the sample on the anvil of the drop-hammer apparatus.
- Select a drop weight and an initial drop height. For unknown materials, it is advisable to start with a low impact energy.
- Raise the drop weight to the desired height and lock it in place.
- Ensure the protective chamber is closed.
- Remotely release the drop weight.
- Observe for any reaction, which may include an explosion, flame, spark, or audible report.
- Record the result as a "reaction" or "no reaction".
- The "up-and-down" or Bruceton method is typically used to determine the H₅₀ value. This involves a series of trials where the drop height is increased after a "no reaction" and decreased after a "reaction".

- A minimum of 25 trials is generally required to obtain a statistically significant H₅₀ value.

4.1.4 Data Analysis

The H₅₀ value is calculated from the series of test results using statistical methods such as the Bruceton method. The impact energy (E) in Joules is calculated using the formula:

$$E = m * g * h$$

where:

- m = mass of the drop weight (kg)
- g = acceleration due to gravity ($\approx 9.81 \text{ m/s}^2$)
- h = drop height (m)

Friction Sensitivity Testing (BAM Method)

This protocol describes the procedure for determining the friction sensitivity of picrates using a BAM friction apparatus. The test subjects a small sample of the material to friction between a porcelain pin and a porcelain plate and determines the load at which a reaction occurs.[\[6\]](#)

4.2.1 Apparatus

- BAM Friction Apparatus, consisting of a movable porcelain plate, a stationary porcelain pin, a loading arm with weights, and a motor to move the plate.
- Porcelain plates (25 mm x 25 mm x 5 mm) with a specified surface roughness.[\[6\]](#)
- Porcelain pins (10 mm diameter, 15 mm long) with a rounded tip.[\[6\]](#)
- Weights to apply loads from 5 N to 360 N.
- A device for measuring a sample volume of approximately 10 mm³.

4.2.2 Sample Preparation

- For powdered substances, use a 10 mm³ sample.

- If the substance is a paste, apply a layer approximately 0.5 mm thick and 10 mm in diameter.

4.2.3 Test Procedure

- Secure a clean porcelain plate onto the sliding carriage of the friction apparatus.
- Place the prepared sample onto the porcelain plate.
- Carefully lower the porcelain pin onto the sample.
- Apply a known load to the pin using the loading arm and weights. For unknown materials, start with a low load.
- Ensure the protective shield is in place.
- Activate the motor, which will move the porcelain plate back and forth once under the pin over a distance of 10-12 mm.
- Observe for any reaction, such as an explosion, crackling, sparks, or smoke.
- Record the result as a "reaction" or "no reaction" for the given load.
- The test is typically performed six times at each load level.
- If no reaction occurs in six trials, the load is increased.
- The limiting friction sensitivity is the lowest load at which at least one reaction is observed in six trials.

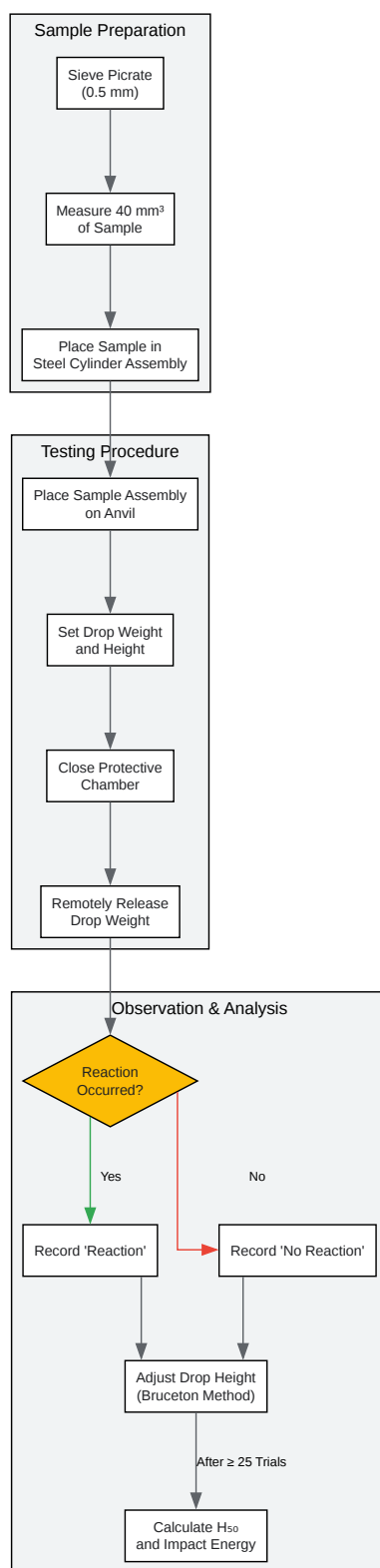
4.2.4 Data Analysis

The friction sensitivity is reported as the load in Newtons (N) at which a reaction occurs. The criteria for a positive result can vary, but generally, any audible or visible reaction is considered positive.

Mandatory Visualizations

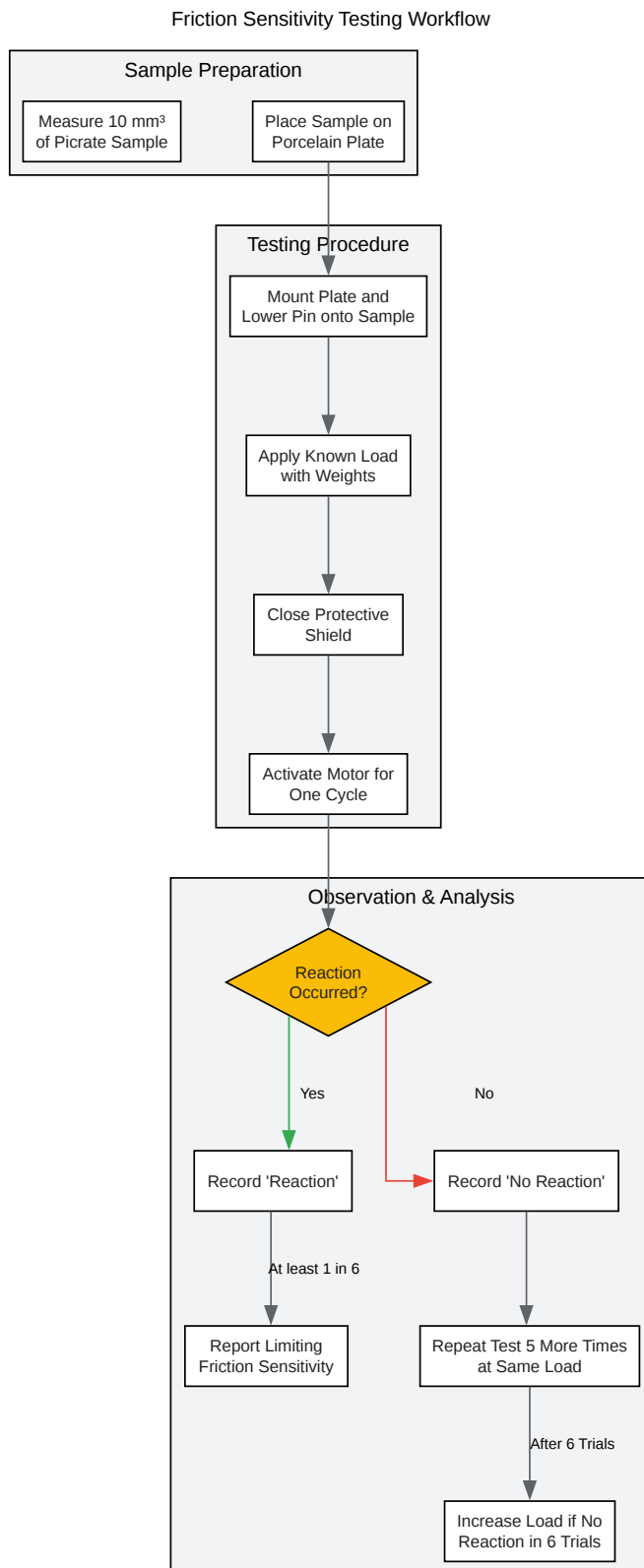
The following diagrams illustrate the experimental workflows for drop-hammer and friction sensitivity testing.

Drop-Hammer (Impact) Sensitivity Testing Workflow



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Drop-Hammer (Impact) Sensitivity Testing Workflow



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Friction Sensitivity Testing Workflow

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